

Nickel-Vanadium Composites: A Technical Guide to Novel Applications

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Compound of Interest

Compound Name: Nickel;vanadium

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A comprehensive overview for researchers, scientists, and drug development professionals exploring the forefront of nickel-vanadium composite technology. This document details the synthesis, characterization, and performance of these materials in emerging applications, from energy storage to catalysis and beyond.

Nickel-vanadium (Ni-V) composites are a class of materials that are gaining significant attention for their synergistic properties, which often surpass those of their individual components. The combination of nickel's high electrical conductivity and catalytic activity with vanadium's multiple oxidation states and high theoretical capacity has opened up new avenues for their application in various high-technology fields. This technical guide provides an in-depth look at the novel applications of Ni-V composites, with a focus on quantitative performance data, detailed experimental protocols, and the underlying scientific principles.

Energy Storage Applications

The demand for high-performance energy storage devices has driven much of the research into Ni-V composites. These materials have shown exceptional promise as electrode materials in both lithium-ion batteries (LIBs) and supercapacitors.

Lithium-Ion Battery Anodes

Ni-V composites, particularly nickel vanadates (e.g., $\text{Ni}_3\text{V}_2\text{O}_8$), have been investigated as anode materials for LIBs due to their high theoretical capacities. The unique three-dimensional architectures that can be achieved with these composites, such as interlaced nanosheets

grown on nickel foam, provide a large surface area for electrolyte interaction and accommodate the strain associated with lithiation and delithiation cycles.[\[1\]](#)

Table 1: Performance of Nickel-Vanadium Composites as Li-Ion Battery Anodes

Composite Material	Synthesis Method	Initial Discharge Capacity (mA h g ⁻¹)	Capacity after 100 Cycles (mA h g ⁻¹)	Current Density (mA g ⁻¹)	Reference
Ni ₃ V ₂ O ₈ /Ni	Hydrothermal	1626.1	1286.8	200	[1]
Hierarchical Ni ₃ V ₂ O ₈ @CM K-3	ZIF intermediate precipitation	-	945.9 (after 200 cycles)	500	[2]
Ni-V ₂ O ₅ -IL	Ionic liquid synthesis	-	765 (after 300 cycles)	300	[2]

Supercapacitor Electrodes

In the realm of supercapacitors, Ni-V composites, including nickel vanadium sulfides and oxides, are valued for their high specific capacitance and excellent rate capability. The synergistic effect between nickel and vanadium, with their multiple stable oxidation states, facilitates rich redox reactions, which are crucial for high capacitive performance.[\[3\]](#)[\[4\]](#)

Table 2: Performance of Nickel-Vanadium Composites as Supercapacitor Electrodes

Composite Material	Synthesis Method	Specific Capacitance (F g ⁻¹)	Current Density (A g ⁻¹)	Cycle Stability (% retention after cycles)	Reference
NVS/G	Solvothermal	1437	1	91.2% after 10,000	[3]
NiV11 (Ni:V = 1:1)	Hydrothermal & Annealing	1090.4	- (at 20 mV/s)	92.0% after 10,000	[4]
Ni ₃ V ₂ O ₈ -NC	Polymerization & Calcination	1045	10	-	[5]
Nickel Vanadium Oxide	Hydrothermal	297	3	89.5% after 500	[6] [7]
V-doped Ni-Mo selenide/RGO	Hydrothermal	1220	2	-	[8]

Catalytic Applications

The versatile electronic properties of Ni-V composites make them excellent candidates for a range of catalytic applications, from promoting the hydrogen evolution reaction to degrading organic pollutants.

Hydrogen Evolution Reaction (HER)

Ni-V composites, such as highly dispersed nickel supported on vanadium nitride (Ni/VN), have demonstrated outstanding performance as catalysts for the hydrogen evolution reaction, a critical process in water splitting for hydrogen production.[\[9\]](#) These materials can exhibit performance comparable to, and in some cases exceeding, that of the benchmark platinum on carbon (Pt/C) catalyst, particularly in alkaline solutions.[\[9\]](#) The vanadium nitride support

enhances the dispersion of nickel, weakens surface oxidation, and lowers the hydrogen binding energy, all of which contribute to improved catalytic activity.[9]

Table 3: Performance of Nickel-Vanadium Composites in Hydrogen Evolution Reaction

Catalyst	Overpotential at 10 mA cm ⁻² (mV)	Electrolyte	Key Finding	Reference
Ni/VN	43	Alkaline	Lower overpotential than Pt/C (57 mV)	[9]

Photocatalysis

Ni-V oxide nanocomposites have been synthesized for the photocatalytic degradation of organic pollutants like methyl orange.[10] These materials can harness light energy to generate reactive oxygen species that break down harmful organic molecules in wastewater. The efficiency of these photocatalysts can be further enhanced by controlling synthesis conditions to optimize their structure and size.[10] Another novel application is the use of InVO₄/NiFe₂O₄ nanocomposites for the degradation of tetracycline, showing significantly enhanced photocatalytic activity compared to the individual components.[11]

Table 4: Performance of Nickel-Vanadium Composites in Photocatalysis

Composite Material	Synthesis Method	Pollutant	Degradation Efficiency (%)	Time (min)	Reference
NiO:V ₂ O ₅	Sol-gel	Methyl Orange	88	-	[10]
InVO ₄ /NiFe ₂ O ₄	Hydrothermal	Tetracycline	96.68	96	[11]
V ₂ O ₅ /CS-doped NiO ₂	Hydrothermal	Methylene Blue	94.21	-	[12]

Other Catalytic Applications

Ni-V composites also play a role in industrial processes such as fluid catalytic cracking (FCC), where they can enhance the catalyst's tolerance to metal contaminants like nickel and vanadium present in crude oil feedstocks.[13][14] Furthermore, nickel-vanadium-impregnated activated carbon has been investigated for the electrocatalytic conversion of furfural, a biomass-derived compound, into valuable fuels and chemicals.[15]

Other Novel Applications

Beyond energy and catalysis, researchers are exploring the use of Ni-V composites in other cutting-edge areas.

Anticancer Applications

Nickel-doped vanadium pentoxide ($\text{Ni@V}_2\text{O}_5$) nanocomposites have shown promise in cancer therapy.[16] Studies have indicated that these nanocomposites can induce apoptosis (programmed cell death) in skin cancer cells by targeting the PI3K/AKT/mTOR signaling pathway.[16] The material generates reactive oxygen species within the mitochondria, leading to cellular damage and subsequent cell death.[16]

Structural and Mechanical Applications

The addition of vanadium to nickel-based alloys, such as Ni-Hard 2, can significantly improve their mechanical properties.[17] Alloying with vanadium can lead to a reduction in grain size and the formation of hard vanadium carbides, resulting in increased hardness and wear resistance.[17] Nickel-vanadium alloys are also used in the aerospace industry for manufacturing components like turbine blades due to their excellent high-temperature strength.[18]

Experimental Protocols

Detailed methodologies are crucial for the reproducibility and advancement of research in this field. Below are representative experimental protocols for the synthesis of Ni-V composites.

Protocol 1: Hydrothermal Synthesis of $\text{Ni}_3\text{V}_2\text{O}_8/\text{Ni}$ Composites

This protocol is based on the facile one-step hydrothermal route for preparing $\text{Ni}_3\text{V}_2\text{O}_8/\text{Ni}$ composites directly on nickel foam.[1]

- **Substrate Preparation:** A piece of nickel foam is cleaned by sonication in 3 M HCl, deionized water, and ethanol for 15 minutes each to remove the surface oxide layer and any organic contaminants.
- **Precursor Solution Preparation:** In a typical synthesis, a specific amount of ammonium metavanadate (NH_4VO_3) is dissolved in deionized water by heating and stirring.
- **Hydrothermal Reaction:** The cleaned nickel foam is immersed in the precursor solution within a Teflon-lined stainless-steel autoclave. The autoclave is then sealed and heated to a specific temperature (e.g., 180 °C) for a designated period (e.g., 12 hours).
- **Product Recovery:** After the autoclave cools down to room temperature, the nickel foam with the grown $\text{Ni}_3\text{V}_2\text{O}_8/\text{Ni}$ composite is taken out, washed several times with deionized water and ethanol, and finally dried in an oven at a specific temperature (e.g., 60 °C) for several hours.

Protocol 2: Solvothermal Synthesis of Nickel Vanadium Sulfide on Graphene (NVS/G)

This protocol describes the fabrication of a hierarchical structure of nickel vanadium sulfide nanoparticles encapsulated on graphene nanosheets.[3]

- **Graphene Oxide (GO) Dispersion:** GO is dispersed in a solvent, such as ethylene glycol, through ultrasonication to obtain a homogeneous suspension.
- **Precursor Addition:** Stoichiometric amounts of nickel chloride ($\text{NiCl}_2 \cdot 6\text{H}_2\text{O}$) and sodium vanadate (Na_3VO_4) are added to the GO suspension and stirred until fully dissolved.
- **Sulfur Source Addition:** A sulfur source, such as thioacetamide (TAA), is then added to the mixture.
- **Solvothermal Reaction:** The resulting mixture is transferred to a Teflon-lined stainless-steel autoclave and heated to a specific temperature (e.g., 160 °C) for a certain duration (e.g., 12 hours).

- **Product Collection and Treatment:** After cooling, the black precipitate is collected by centrifugation, washed with deionized water and ethanol, and dried under vacuum. The final product may undergo further heat treatment to obtain the desired crystalline phase.

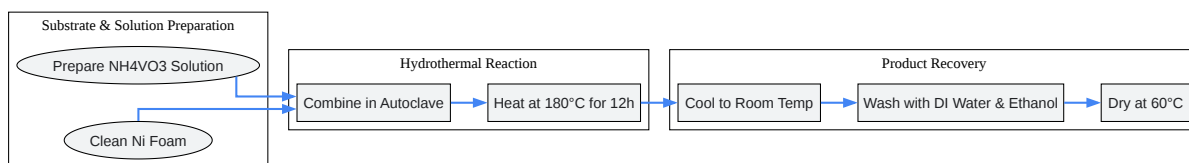
Protocol 3: Sol-Gel Synthesis of NiO:V₂O₅ Nanocomposite

This method is used for preparing nickel oxide and vanadium pentoxide composites for applications like photocatalysis.[\[10\]](#)

- **Vanadium Pentoxide (V₂O₅) Sol Preparation:** Ammonium metavanadate (NH₄VO₃) is dissolved in deionized water. An ion-exchange resin is added to the solution and stirred. The resin is then filtered out to obtain a V₂O₅ sol.
- **Nickel Oxide (NiO) Precursor Solution:** Nickel acetate (Ni(CH₃CO₂)₂·4H₂O) is dissolved in a suitable solvent like methanol.
- **Composite Formation:** The V₂O₅ sol is slowly added to the nickel acetate solution under continuous stirring. The mixture is heated until a thick gel is formed.
- **Drying and Calcination:** The gel is dried at ambient temperature for 24 hours and then calcined in a furnace at a specific temperature (e.g., 250 °C) for a couple of hours to obtain the final NiO:V₂O₅ nanocomposite powder.

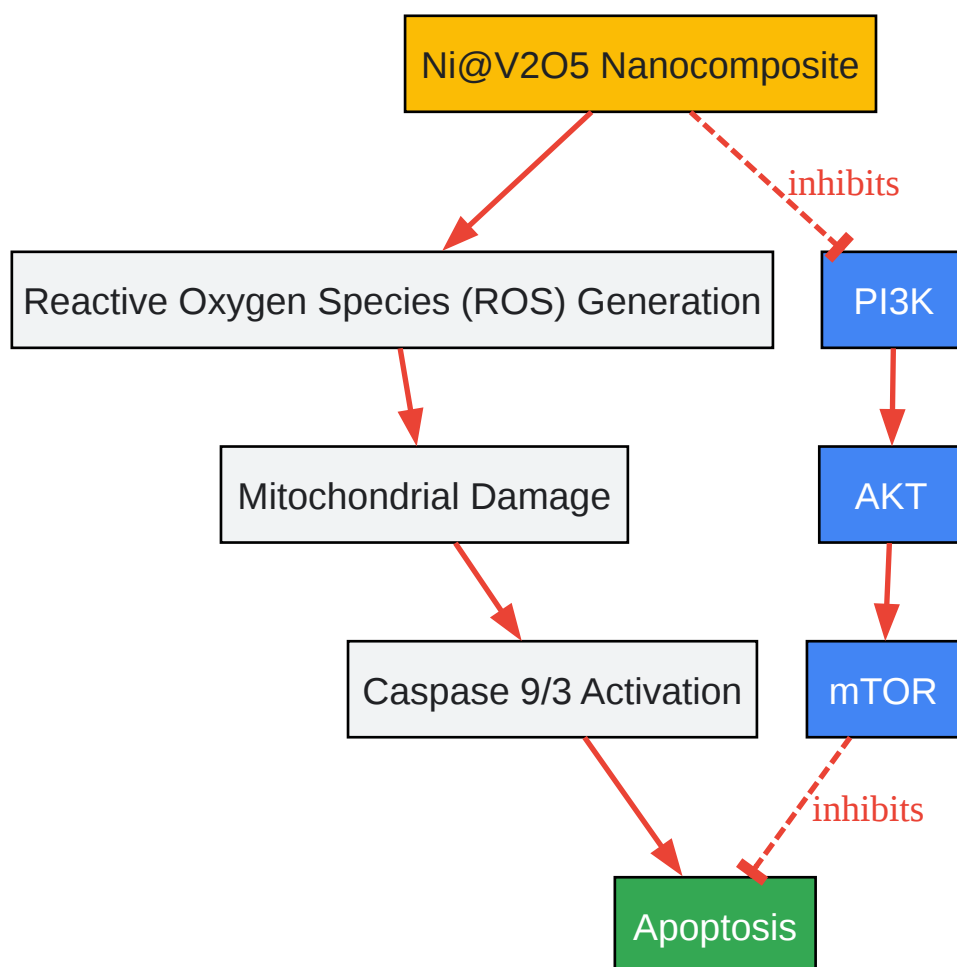
Visualizing the Science: Diagrams and Pathways

To better understand the complex processes and relationships involved in the applications of nickel-vanadium composites, the following diagrams have been generated.



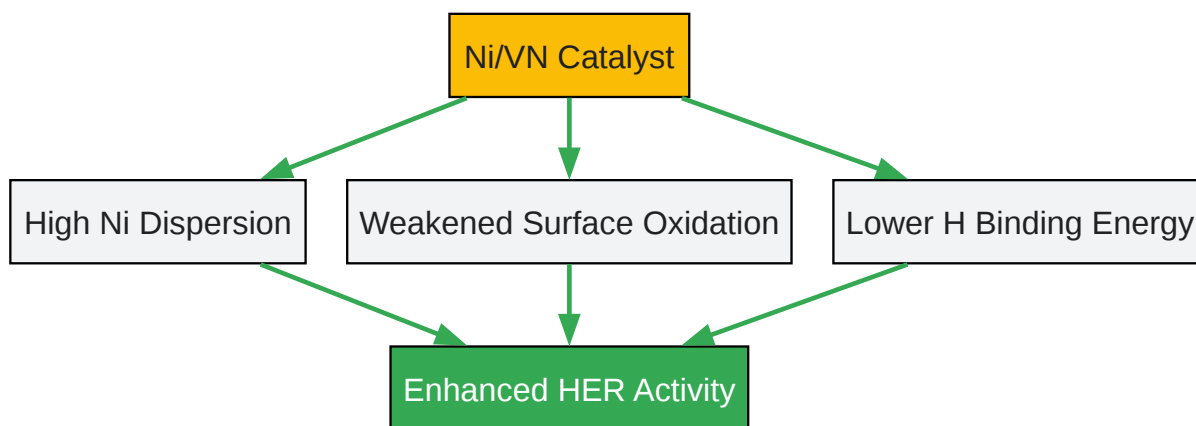
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Caption: Hydrothermal synthesis workflow for Ni₃V₂O₈/Ni composites.



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Caption: PI3K/AKT/mTOR signaling pathway targeted by Ni@V₂O₅.



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Caption: Factors contributing to enhanced HER activity in Ni/VN catalysts.

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